

Structural Elucidation and Synthetic Methodologies of 4-Methoxy-7-methylquinoline: A Technical Whitepaper

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Compound of Interest

Compound Name: 4-Methoxy-7-methylquinoline

CAS No.: 141813-06-1

Cat. No.: B115360

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Executive Summary

The quinoline scaffold represents a privileged pharmacophore in medicinal chemistry and a versatile building block in materials science. Specifically, **4-Methoxy-7-methylquinoline** (CAS: 141813-06-1) has emerged as a critical intermediate in the design of novel therapeutics, including kinase inhibitors, antiproliferative agents, and antimicrobial compounds[1]. This whitepaper provides an in-depth technical analysis of its physicochemical properties, spectroscopic signatures, and field-proven synthetic methodologies, designed to equip researchers with authoritative, reproducible protocols.

Physicochemical Profiling & Structural Data

Understanding the foundational metrics of **4-Methoxy-7-methylquinoline** is essential for downstream assay development and synthetic scaling. The substitution pattern—a methoxy group at C-4 and a methyl group at C-7—imparts unique steric and electronic characteristics that dictate its reactivity and binding affinity in biological targets[1].

Quantitative Structural Summary

Property	Value
IUPAC Name	4-Methoxy-7-methylquinoline
CAS Registry Number	141813-06-1
Molecular Formula	C ₁₁ H ₁₁ NO
Molecular Weight	173.21 g/mol
SMILES	<chem>CC1=CC2=NC=CC(=C2C=C1)OC</chem>
InChI Key	GLUHCNQUUKDDIG-UHFFFAOYSA-N
LogP (Estimated)	~2.5 - 3.0

Data supported by[1].

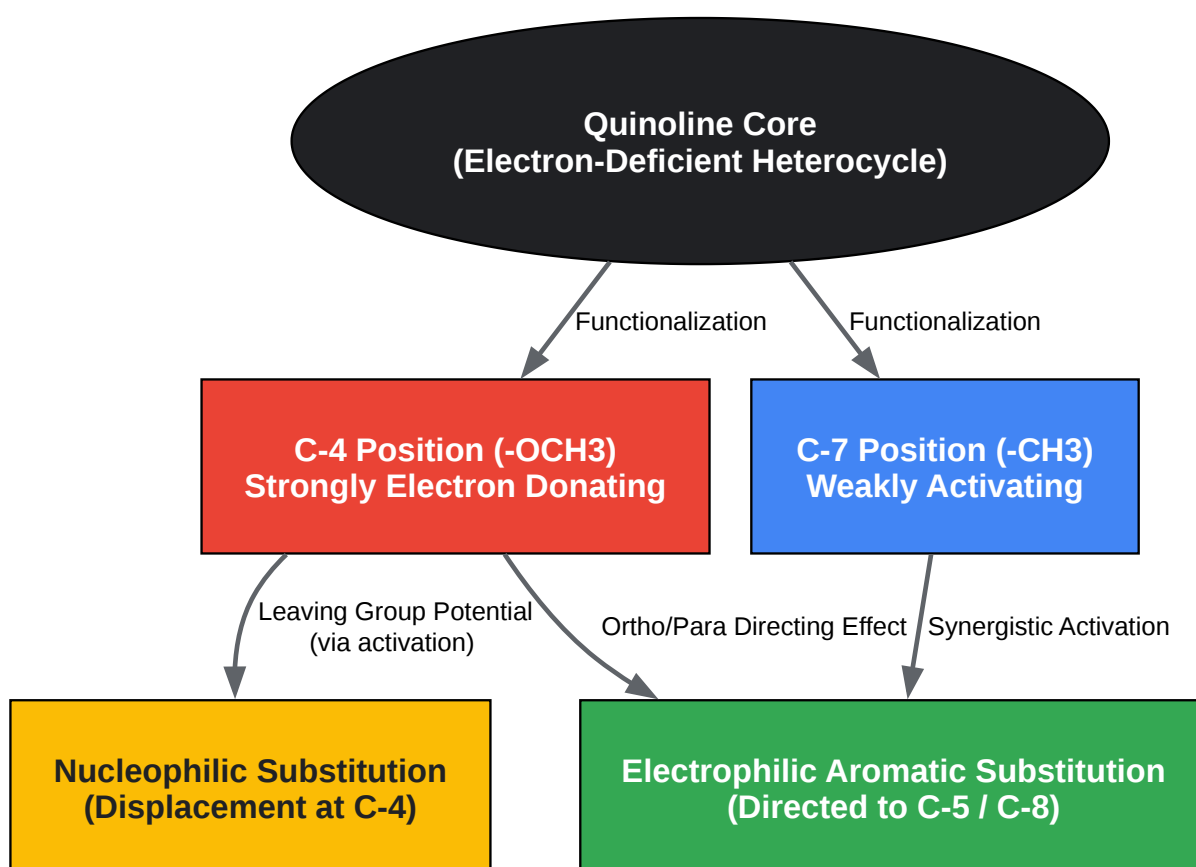
Spectroscopic Signatures (NMR & FT-IR)

Unambiguous structural elucidation relies on precise spectroscopic mapping. The electronic environment of **4-Methoxy-7-methylquinoline** yields distinct diagnostic peaks:

- ¹H NMR Spectroscopy:** The methoxy protons (-OCH₃) are highly deshielded by the adjacent oxygen and aromatic system, appearing as a sharp, integrated singlet in the downfield region at δ 3.8–4.0 ppm[1]. Conversely, the C-7 methyl protons (-CH₃) present as a singlet further upfield at approximately δ 2.4 ppm. The quinoline core's aromatic protons produce a complex series of multiplets in the δ 7.0–8.5 ppm range, with coupling constants dictated by the ortho/meta relationships of the remaining hydrogens[1].
- FT-IR Spectroscopy:** Diagnostic vibrational frequencies include aromatic and aliphatic C-H stretching between 2850–3100 cm⁻¹. The aryl ether C-O stretch of the methoxy group is prominent, yielding a strong absorption band near 1250 cm⁻¹. The heteroaromatic framework is confirmed by C=C and C=N stretching vibrations in the 1500–1650 cm⁻¹ region[1].

Mechanistic Pathways & Reactivity

The reactivity of the quinoline core is heavily modulated by its substituents. The nitrogen atom withdraws electron density via induction and resonance, making the C-2 and C-4 positions highly electrophilic. However, the introduction of the C-4 methoxy group and C-7 methyl group alters this dynamic.



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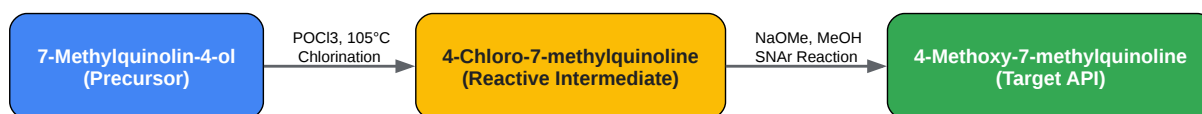
Mechanistic reactivity map highlighting substituent electronic effects on the quinoline core.

The electron-donating methoxy group directs incoming electrophiles (during Electrophilic Aromatic Substitution, EAS) primarily to the C-5 and C-8 positions[1]. Conversely, the C-4 position itself is susceptible to Nucleophilic Aromatic Substitution (S_NAr) if the methoxy group is converted into or replaced by a better leaving group (e.g., a halogen)[1].

Synthetic Methodologies & Experimental Protocols

Route A: Nucleophilic Aromatic Substitution (S_NAr)

The most robust, scalable, and self-validating method for synthesizing **4-Methoxy-7-methylquinoline** relies on a two-step sequence starting from 7-methylquinolin-4-ol[1].



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Synthetic workflow for **4-Methoxy-7-methylquinoline** via nucleophilic aromatic substitution.

Step-by-Step Protocol

Phase 1: Chlorination (Electrophilic Activation)

- Reagent Charging: Suspend 7-methylquinolin-4-ol (1.0 eq) in neat phosphorus oxychloride (POCl₃, 5.0 eq).
 - Causality: POCl₃ acts as both the solvent and the chlorinating agent. It converts the thermodynamically stable quinolone tautomer into a highly reactive imidoyl chloride, priming the C-4 position for subsequent nucleophilic attack[1].
- Reflux: Heat the reaction mixture to 105°C for 3 hours under a dry nitrogen atmosphere. Monitor consumption of the starting material via TLC (DCM:MeOH 9:1).
- Quenching (Critical Step): Cool the mixture to room temperature and carefully pour it dropwise over vigorously stirred crushed ice.
 - Causality: Rapid quenching at low temperatures (0–5°C) is mandatory to prevent the exothermic hydrolysis of the newly formed C-Cl bond back to the C-OH group.
- Workup: Adjust the pH to 8.0 using cold aqueous NH₄OH. Extract the aqueous layer with ethyl acetate (3x). Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate in vacuo to yield the 4-chloro-7-methylquinoline intermediate.

Phase 2: Methoxylation (S_NAr)

- **Nucleophile Preparation:** Dissolve the crude 4-chloro-7-methylquinoline in anhydrous methanol. Add sodium methoxide (NaOMe, 1.5 eq).
 - **Causality:** Strict anhydrous conditions are required. The presence of trace water will generate sodium hydroxide (NaOH), leading to competitive hydrolysis of the chloride and reversion to the 7-methylquinolin-4-ol starting material[1].
- **Reaction Execution:** Reflux the mixture for 4–6 hours. The electron-withdrawing nature of the quinoline nitrogen facilitates the nucleophilic displacement of the chloride ion at the C-4 position.
- **Purification:** Quench the reaction with distilled water and extract with dichloromethane (DCM). Purify the crude residue via silica gel column chromatography (Hexane:EtOAc gradient) to isolate pure **4-Methoxy-7-methylquinoline**.

Route B: Reissert Compound Hydrolysis

An alternative, highly specialized route documented in literature involves the transformation of Reissert compounds. According to, the treatment of 1-benzoyl-3-bromo-4-methoxy-7-methyl-1,2,3,4-tetrahydro-quinoline-2-carbonitrile with sodium hydroxide in a methanol solvent system for 4.0 hours yields **4-Methoxy-7-methylquinoline** with an approximate yield of 46.3%[2].

While mechanistically fascinating, Route A remains the industrial standard due to higher atom economy and commercial availability of precursors.

Applications in Drug Development

The specific combination of the 4-methoxy and 7-methyl groups modulates the lipophilicity and hydrogen-bonding profile of the quinoline core. This structural tuning is highly sought after in biological screening:

- **Antiproliferative Activity:** Substituted quinolines of this class are known to induce apoptosis in specific oncological model systems[1].
- **Enzyme Inhibition:** The planar heteroaromatic system allows for deep pocket intercalation, acting as potent inhibitors for enzymes such as phosphodiesterases (PDEs)[1].

- Antimicrobial Agents: Quinoline derivatives synthesized from this core have demonstrated significant efficacy against various resistant microbial strains when formulated as Schiff bases[1].

References

- Molaid Chemical Database. "1-Benzoyl-3-bromo-4-methoxy-7-methyl-1,2,3,4-tetrahydro-quinoline-2-carbonitrile | 141813-01-6." Molaid. Available at:[[Link](#)]

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Sources

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- 2. 1-Benzoyl-3-bromo-4-methoxy-7-methyl-1,2,3,4-tetrahydro-quinoline-2-carbonitrile - CAS号 141813-01-6 - 摩熵化学 [molaid.com]
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